

what is AD-mix-alpha and its composition

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Compound of Interest

Compound Name: AD-mix-alpha

Cat. No.: B15863592

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An In-depth Technical Guide to AD-mix- α

AD-mix- α is a commercially available, pre-packaged reagent mixture that facilitates the Sharpless asymmetric dihydroxylation (AD) of alkenes. This powerful reaction allows for the enantioselective synthesis of vicinal diols, which are critical chiral intermediates in the development of pharmaceuticals, natural products, and other fine chemicals.^{[1][2][3]} The " α " designation in AD-mix- α refers to its specific chiral ligand, (DHQ)₂PHAL, which directs the dihydroxylation to a particular face of the alkene, predictably yielding one of two possible enantiomers of the diol product.^{[4][5]}

Core Composition and Function of Components

The efficacy of AD-mix- α relies on a carefully balanced combination of four key components, each with a distinct role in the catalytic cycle. The mixture simplifies experimental procedures by providing these reagents in a stable, ready-to-use form.^{[5][6]}

Quantitative Composition of AD-mix- α

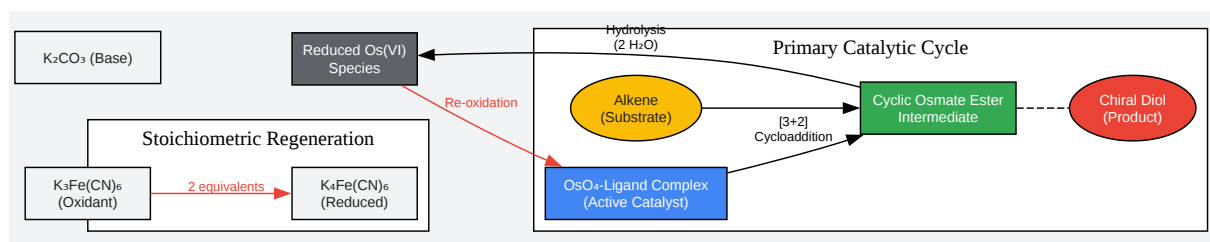
The precise composition of commercially available AD-mix formulations can vary. The table below details a standard composition for a technical grade preparation of AD-mix- α .^[1]

Component	Chemical Formula	Mass (g/kg of mix)	Molar Ratio (approx.)	Function
Potassium Ferricyanide	$K_3Fe(CN)_6$	327.0	3.0	Stoichiometric Oxidant: Regenerates the active Os(VIII) catalyst from the reduced Os(VI) species. [1] [6]
Potassium Carbonate	K_2CO_3	480.0	5.0	Base: Maintains an optimal alkaline pH (9-10) to accelerate catalyst regeneration and stabilize the ligand. [1] [5]
Potassium Osmate Dihydrate	$K_2OsO_4 \cdot 2H_2O$	18.2	1.0	Catalyst Precursor: A stable, non-volatile source of Osmium(VIII) tetroxide (OsO_4). [1] [7]
(DHQ) ₂ PHAL (Chiral Ligand)	$C_{48}H_{54}N_6O_4$	5.52	0.05	Chiral Auxiliary: Coordinates to the osmium center to create a chiral environment, dictating the enantioselectivity of the reaction. [1] [8]

Mechanism of Asymmetric Dihydroxylation

The Sharpless asymmetric dihydroxylation proceeds via a catalytic cycle that continuously regenerates the active osmium catalyst. The chiral ligand is central to the mechanism, as it not only accelerates the reaction but also controls the stereochemical outcome.^{[6][8]}

The cycle begins with the formation of a chiral complex between osmium tetroxide and the (DHQ)₂PHAL ligand. This complex then undergoes a [3+2] cycloaddition reaction with the alkene substrate to form a cyclic osmate ester intermediate.^{[5][6][8]} Subsequent hydrolysis of this intermediate cleaves the osmium-oxygen bonds, releasing the desired chiral diol and a reduced osmium(VI) species. Finally, the stoichiometric re-oxidant, potassium ferricyanide, oxidizes the osmium(VI) back to osmium(VIII), thus regenerating the active catalyst and allowing the cycle to continue.^{[5][6]}



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Caption: Catalytic cycle of the Sharpless Asymmetric Dihydroxylation using AD-mix- α .

Stereochemical Control

The mnemonic for predicting the stereochemical outcome is based on the orientation of the alkene. When the alkene is drawn horizontally, the (DHQ)₂PHAL ligand in AD-mix- α directs the addition of the two hydroxyl groups to the "bottom" or α -face of the double bond.^{[4][5]} This predictable facial selectivity is a cornerstone of the reaction's utility in targeted synthesis.

Experimental Protocols

The following is a generalized procedure for the asymmetric dihydroxylation of 1 mmol of an alkene substrate using AD-mix- α .^[3] Researchers should optimize conditions for their specific substrate.

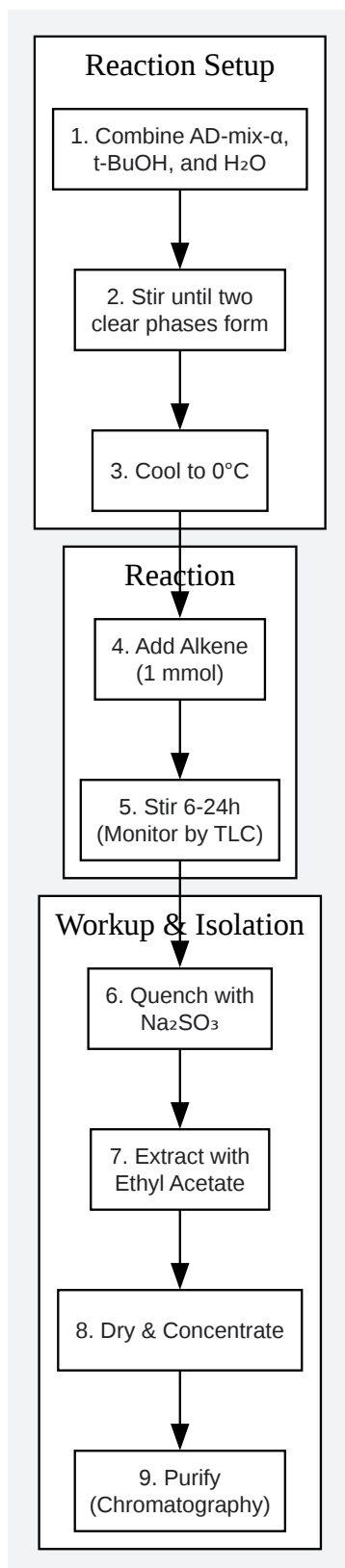
Materials:

- AD-mix- α
- Alkene substrate
- tert-Butanol
- Water
- Sodium sulfite (Na_2SO_3)
- Ethyl acetate
- Magnesium sulfate (MgSO_4) or Sodium sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, ice bath

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, combine AD-mix- α (1.4 g) with a 1:1 mixture of tert-butanol (5 mL) and water (5 mL).^[3]
- **Dissolution:** Stir the mixture vigorously at room temperature until two clear phases form. The lower aqueous phase should be bright yellow.^[9]
- **Cooling:** Cool the reaction vessel to 0 °C using an ice bath. Some salts may precipitate.^{[3][9]}
- **Substrate Addition:** Add the alkene (1 mmol) to the cooled, vigorously stirred mixture.^[3]
- **Reaction Monitoring:** Continue to stir the reaction at 0 °C. For less reactive substrates, the reaction can be allowed to warm to room temperature.^[3] Monitor the disappearance of the starting material via thin-layer chromatography (TLC). The reaction is typically complete within 6 to 24 hours.

- Quenching: Once the reaction is complete, quench it by adding solid sodium sulfite (1.5 g) and stirring for at least one hour at room temperature.[3] This step reduces any remaining osmium species.
- Extraction: Transfer the reaction mixture to a separatory funnel and extract the product with ethyl acetate (e.g., 3 x 20 mL).[3]
- Drying and Concentration: Combine the organic layers, dry over anhydrous magnesium sulfate or sodium sulfate, filter, and remove the solvent under reduced pressure to yield the crude diol product.
- Purification: The crude product can be purified by silica gel chromatography if necessary.



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Caption: General experimental workflow for Sharpless Asymmetric Dihydroxylation.

Safety and Handling

AD-mix- α contains potassium osmate, an osmium compound that is toxic upon inhalation or ingestion.[1][9] It also contains potassium ferricyanide, which can liberate highly toxic hydrogen cyanide gas if mixed with acid.[9] Therefore, the following safety precautions are mandatory:

- Always handle AD-mix- α in a well-ventilated fume hood.[1]
- Wear appropriate personal protective equipment (PPE), including nitrile gloves, a lab coat, and safety goggles.[9]
- Never add acid to the AD-mix solids or the reaction mixture.[9]
- Neutralize all osmium-containing waste with a reducing agent like aqueous sodium sulfite before disposal according to institutional guidelines.[1]

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References

- 1. AD-mix- α (Technical Grade) | 153130-59-7 | Benchchem [benchchem.com]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. benchchem.com [benchchem.com]
- 4. Untitled Document [ursula.chem.yale.edu]
- 5. benchchem.com [benchchem.com]
- 6. Sharpless asymmetric dihydroxylation - Wikipedia [en.wikipedia.org]
- 7. AD-mix - Wikipedia [en.wikipedia.org]
- 8. Sharpless Dihydroxylation (Bishydroxylation) [organic-chemistry.org]
- 9. ch.ic.ac.uk [ch.ic.ac.uk]
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